

hexyl crotonate vs ethyl crotonate odor profile

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Hexyl crotonate

CAS No.: 19089-92-0

Cat. No.: S749177

Get Quote

Odor Profile & Chemical Properties Comparison

The following table summarizes the key characteristics of **Hexyl Crotonate** and Ethyl Crotonate, highlighting their differences and potential applications.

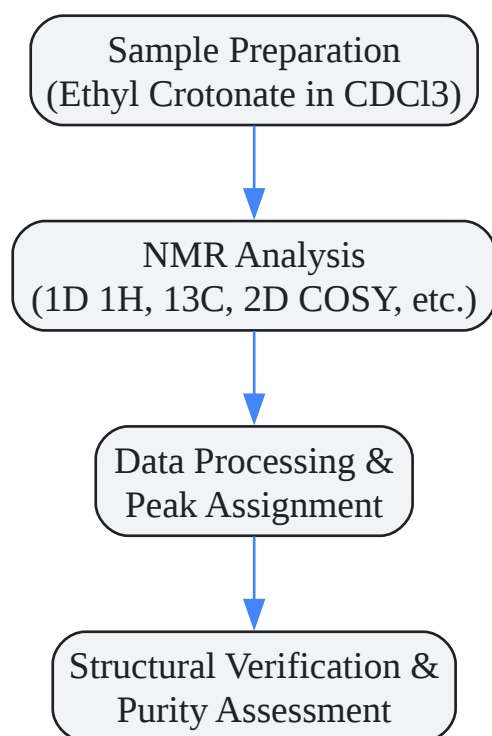
Feature	Hexyl Crotonate	Ethyl Crotonate
CAS Number	19089-92-0 [1] [2] [3]	10544-63-5 [4] [5] [6]
Molecular Formula	$C_{10}H_{18}O_2$ [1] [2]	$C_6H_{10}O_2$ [4]
Molecular Weight	170.25 g/mol [1] [2]	114.14 g/mol [4]
Odor Type	Fruity [1] [7] [2]	Fermented, Fruity [4]
Odor Description	Sweet, caramel, green, walnut, oily, radish [2]; fresh pear, pineapple, candied walnut [7]	Pungent, fruity, acidic, estery; sharp, rum-like, cognac-like with pineapple, fruity, and meaty nuances [4]
Flavor Description	Information not prominent in search results	Rum, cognac, pungent with caramellic and fruity nuances [4]
Boiling Point	214-215 °C @ 760.00 mm Hg [1]	136-137 °C @ 760.00 mm Hg [4]

Feature	Hexyl Crotonate	Ethyl Crotonate
Flash Point	~88.9 °C (TCC) [1] [7]	~2.2 °C (TCC) [4]
Vapor Pressure	0.146 mmHg @ 25°C (est.) [1]	6.866 mmHg @ 25°C (est.) [4]
logP	3.97 (est.) [1]	1.81 (est.) [4]
Performance & Use	Top to Middle note with a duration of 4-6 hours [7]. Used for pear, pineapple, and tropical accords [7].	Likely a top note due to higher volatility and lower boiling point. Used for rum, cognac, and fermented fruit effects [4].

Experimental Data & Handling Protocols

For researchers, understanding the experimental basis of odor profiles and correct handling is critical.

- **Odor Profiling Methodology:** The standard method for determining the odor descriptions cited involves evaluating the material at a **10.00% dilution in dipropylene glycol** [4] [1] [2]. This controlled dilution is essential for an accurate and safe assessment, as smelling the neat compound can be overwhelming or hazardous.
- **Performance Assessment:** The relative longevity of aroma materials is typically assessed on perfumer's blotters. For instance, a test of **Hexyl Crotonate** at a 10% dilution showed it was detectable for just under 2 hours [8], while another source notes its presence for 4-6 hours, placing it between a top and middle note [7]. Ethyl Crotonate's higher vapor pressure suggests a more fleeting, top-note character.
- **NMR for Structural Confirmation:** Nuclear Magnetic Resonance (NMR) spectroscopy is a key technique for confirming the identity and purity of these compounds. [5] provides a full suite of NMR data (1H, 13C, COSY, HETCOR, HMQC, HMBC) for Ethyl Crotonate, which can serve as a reference standard for quality control. The general workflow for such analysis is outlined below.



[Click to download full resolution via product page](#)

Formulation Guidance for Professionals

- **Hexyl Crotonate** is valued for creating realistic, non-candy-like fruity notes. It works well in modern pear accords and can bridge into gourmand territory when paired with notes like vanilla [7]. It is stable in fine fragrances and home care products but may not be ideal for high-pH formulations where esters can hydrolyze [7].
- **Ethyl Crotonate** is suited for creating fermented, boozy, and tropical fruit nuances, reminiscent of rum, cognac, or pineapple [4]. Its high volatility makes it a candidate for top-note compositions.
- **Safety and Handling:** Both compounds require standard safety precautions. **Ethyl Crotonate is highly flammable (Flash Point: 2.22°C) and a skin irritant** [4]. Always work in a well-ventilated space, wear appropriate PPE (gloves, safety glasses), and consult the latest Material Safety Data Sheets (MSDS) for specific handling and disposal protocols [4] [7].

Key Differentiation Summary

For your formulation work, the primary distinction lies in the character and performance of the two materials:

- **Choose Hexyl Crotonate** for a **longer-lasting, fresh, sweet-fruity character** (pear, pineapple, walnut) that extends into the heart of a fragrance.
- **Choose Ethyl Crotonate** for a **volatile, sharp, fermented character** (rum, cognac, pungent fruit) that will prominently impact the top notes but fade quickly.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. (E)-tiglate, 19089-92-0 hexyl [thegoodscentscopy.com]
 2. 19089-92-0 | CAS DataBase [chemicalbook.com]
 3. Showing Compound Hexyl (FDB015069) - FooDB crotonate [foodb.ca]
 4. , 10544-63-5 ethyl crotonate [thegoodscentscopy.com]
 5. An Introduction to NMR on Ethyl Molecules Crotonate [azom.com]
 6. CAS Common Chemistry [commonchemistry.cas.org]
 7. : The Complete Guide To This Aroma Chemical... Hexyl Crotonate [glooshi.com]
 8. The Amazing Trace-Elements Thread | Page 2 | Basenotes Forum [basenotes.com]
- To cite this document: Smolecule. [hexyl crotonate vs ethyl crotonate odor profile]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b749177#hexyl-crotonate-vs-ethyl-crotonate-odor-profile>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com